

Biotinyl Tyramide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Biotinyl tyramide

Cat. No.: B1667294

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For researchers, scientists, and drug development professionals, **biotinyl tyramide** is a cornerstone reagent for enhancing signal amplification in a variety of molecular biology and proteomics applications. This in-depth guide explores the core chemical properties, experimental protocols, and underlying mechanisms of **biotinyl tyramide**, with a focus on its application in Tyramide Signal Amplification (TSA).

Biotinyl tyramide is a biotin derivative that serves as a substrate for horseradish peroxidase (HRP) in the presence of hydrogen peroxide.[1][2] This enzymatic reaction generates a highly reactive, short-lived **biotinyl tyramide** radical that covalently binds to adjacent tyrosine residues on proteins and other biomolecules in close proximity to the HRP enzyme.[3][4] This localized deposition of biotin molecules provides a significant amplification of the initial signal, enabling the detection of low-abundance targets in techniques such as immunohistochemistry (IHC), in situ hybridization (ISH), and proximity labeling applications like APEX.[1]

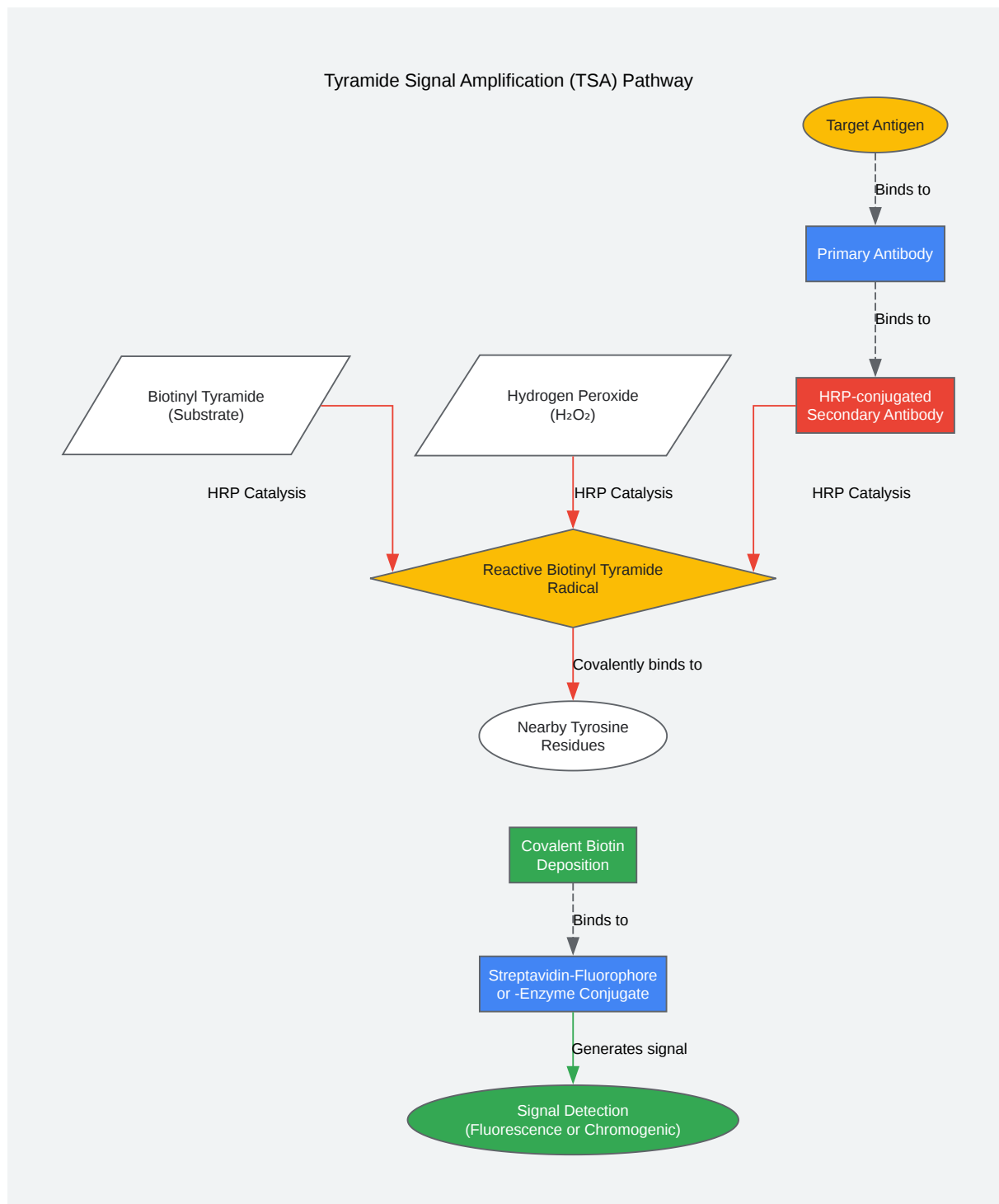
Core Chemical Properties

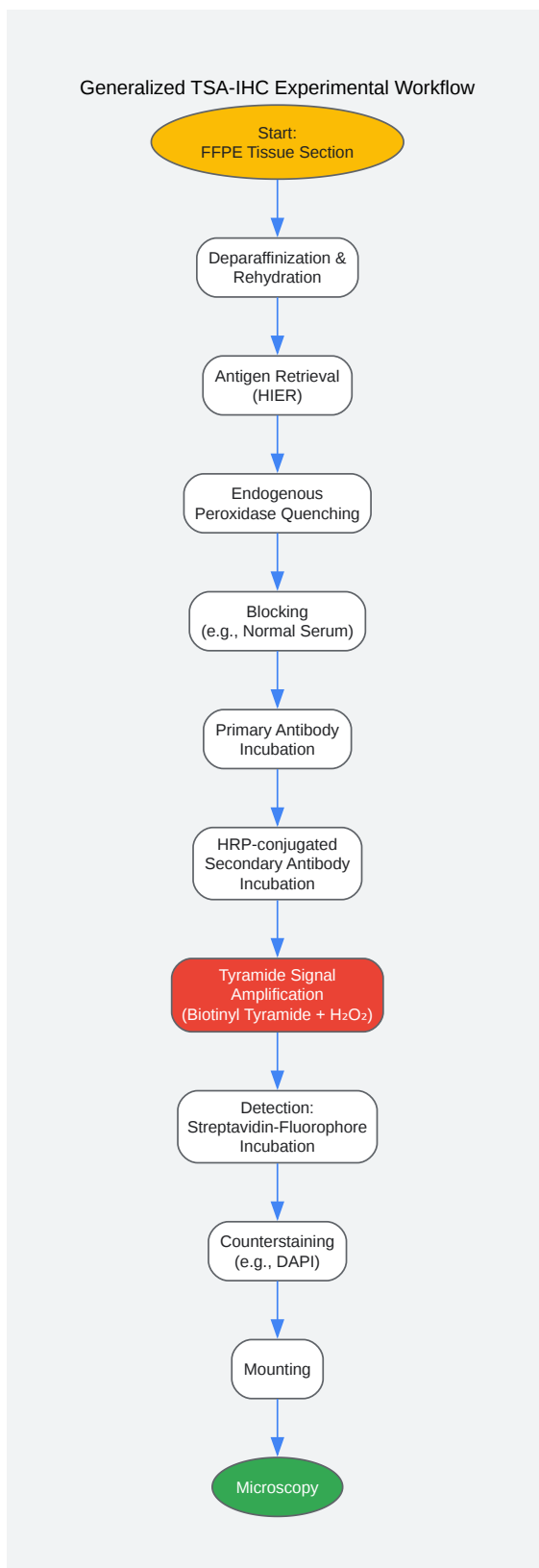
A thorough understanding of the chemical properties of **biotinyl tyramide** is essential for its effective use in experimental settings. The following table summarizes its key quantitative data.

Property	Value	References
Molecular Weight	363.47 g/mol	
Molecular Formula	C ₁₈ H ₂₅ N ₃ O ₃ S	
CAS Number	41994-02-9	
Appearance	White to off-white or beige solid/powder	
Purity	≥97% (HPLC) to ≥98% (HPLC)	
UV/Vis Absorbance	λ _{max} : 225, 280 nm	
Solubility		
DMSO	Soluble to 100 mM (36.35 mg/mL); also reported as ~30 mg/mL and 73 mg/mL	
Dimethylformamide (DMF)	~30 mg/ml	
Ethanol	≥8.18 mg/mL with sonication	
Aqueous Buffers	Sparingly soluble. For aqueous solutions, first dissolve in DMSO and then dilute with the aqueous buffer. A 1:5 solution of DMSO:PBS (pH 7.2) yields a solubility of approximately 0.16 mg/ml. It is not recommended to store the aqueous solution for more than one day.	
Storage	Store at -20°C. Stock solutions in DMSO can be stored at -20°C for up to one month or -80°C for up to six months. Avoid repeated freeze-thaw cycles.	

Tyramide Signal Amplification (TSA) Signaling Pathway

The fundamental principle of TSA involves an enzyme-catalyzed deposition of **biotinyl tyramide**. The following diagram illustrates the signaling cascade.





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